

Technical Guide: 2-Fluoro-6-methoxybenzyl alcohol (CAS No. 253668-46-1)

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Compound of Interest

Compound Name: 2-Fluoro-6-methoxybenzyl alcohol

Cat. No.: B1333659

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Fluoro-6-methoxybenzyl alcohol**, a key intermediate in the synthesis of advanced pharmaceutical compounds.

Chemical Identity and Properties

2-Fluoro-6-methoxybenzyl alcohol is a substituted aromatic alcohol. Its unique substitution pattern, featuring both a fluorine atom and a methoxy group ortho to the hydroxymethyl group, makes it a valuable building block in medicinal chemistry. The fluorine atom can enhance metabolic stability and binding affinity, while the methoxy group influences electronic properties and conformation.

CAS Number: 253668-46-1[\[1\]](#)

Synonyms: (2-Fluoro-6-methoxyphenyl)methanol, 3-Fluoro-2-(hydroxymethyl)anisole[\[2\]](#)

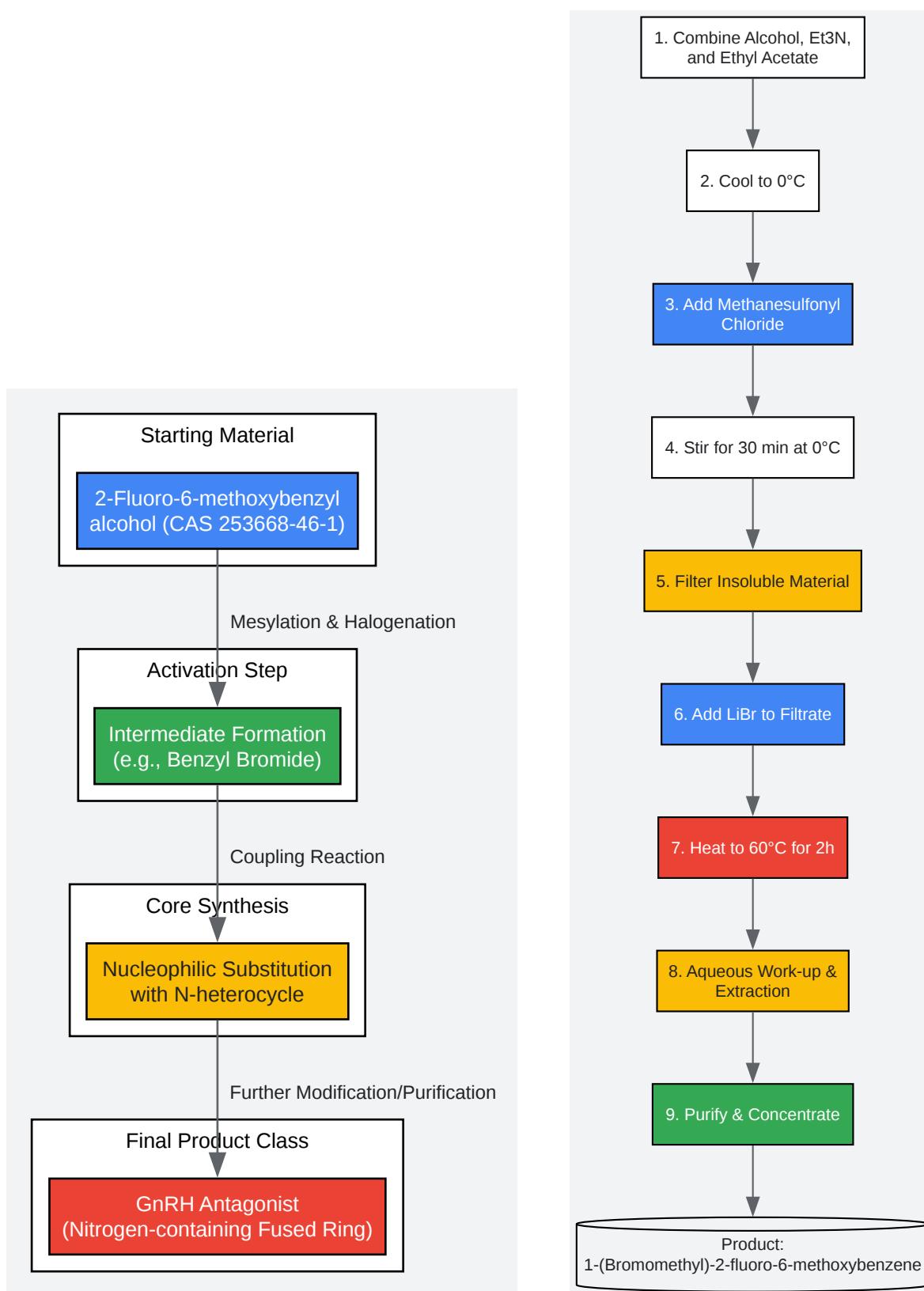
The quantitative properties of this compound are summarized in the table below.

Property	Value	Source
CAS Number	253668-46-1	[1]
Molecular Formula	C ₈ H ₉ FO ₂	[1]
Molecular Weight	156.15 g/mol	[2]
Physical Form	White Solid	[2]
Purity	≥95%	[2]

Role in Drug Development: A GnRH Antagonist Intermediate

2-Fluoro-6-methoxybenzyl alcohol serves as a crucial intermediate in the synthesis of nitrogen-containing fused ring derivatives. These derivatives have been developed as antagonists for the Gonadotropin Releasing Hormone (GnRH) receptor.[\[3\]](#) GnRH antagonists are vital in the treatment of sex hormone-dependent diseases such as endometriosis, benign prostatic hypertrophy, and certain cancers.[\[3\]](#)

The logical workflow for utilizing this alcohol in a synthetic chemistry context involves its conversion to a more reactive intermediate, such as a benzyl bromide, which can then be used in subsequent coupling reactions to build the final drug molecule.

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